

Application Notes and Protocols for Propyl Laurate in Cosmetics and Personal Care

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Compound of Interest

Compound Name: *Propyl laurate*

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Introduction

Propyl laurate, the ester of propanol and lauric acid, is a fatty acid ester with applications in the flavor and fragrance industry.^[1] While not as extensively documented in cosmetic and personal care formulations as other esters, its chemical properties suggest potential utility as an emollient, solvent, and fragrance component. This document provides an overview of its potential applications, physicochemical properties, and generalized protocols for its synthesis and incorporation into cosmetic formulations.

Physicochemical Properties of Propyl Laurate

Propyl laurate is a liquid at room temperature with a waxy, oily, and fatty odor profile.^{[1][2]} Its properties as a fatty acid ester indicate good solubility in alcohol and limited solubility in water.^[1]

Property	Value	Reference
Chemical Name	Propyl dodecanoate	[3]
CAS Number	3681-78-5	[3]
Molecular Formula	C ₁₅ H ₃₀ O ₂	[3][4]
Molecular Weight	242.4 g/mol	[3][4]
Appearance	Liquid	[4]
Specific Gravity	0.859 to 0.865 @ 25°C	[1]
Refractive Index	1.430 to 1.436 @ 20°C	[1]
Flash Point	130.00 °C (266.00 °F)	[1]
Purity	>99%	[3][4]

Applications in Cosmetics and Personal Care

Based on its chemical structure and properties, **propyl laurate** can serve several functions in cosmetic and personal care products:

- Fragrance Ingredient: Its primary documented use is as a fragrance and flavoring agent, contributing a waxy and fatty note to scent profiles.[1][2]
- Emollient: Like other fatty acid esters, **propyl laurate** can act as an emollient, helping to soften and smooth the skin by forming a protective layer that reduces water loss.
- Solvent: It can function as a solvent for other oil-soluble ingredients in a formulation, aiding in their dispersion.
- Texture Modifier: **Propyl laurate** may improve the texture and feel of cosmetic products, contributing to a lighter, less greasy skin feel.

Experimental Protocols

Protocol for Enzymatic Synthesis of Propyl Laurate

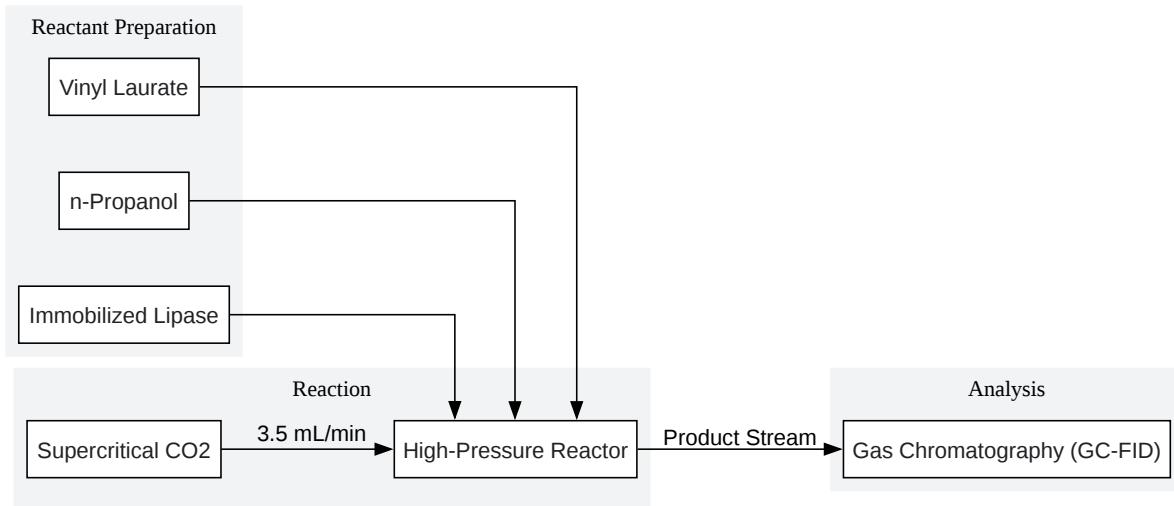
This protocol describes the synthesis of **propyl laurate** from n-propanol and vinyl laurate using an immobilized lipase in a supercritical carbon dioxide (SC-CO₂) system.[\[5\]](#)

Materials and Equipment:

- Vinyl laurate
- n-propanol
- Immobilized lipase (e.g., PVA/CHI lipase)
- Supercritical CO₂ high-pressure reaction system with a 50 mL reactor
- Pressure reading controller
- Temperature controller
- Gas chromatograph (GC) with a flame ionization detector (FID)

Procedure:

- Add a predetermined amount of vinyl laurate to the 50 mL high-pressure reactor.
- Add a predetermined amount of n-propanol to the reactor.
- Add a fixed amount of the immobilized lipase to the reactor to initiate the reaction.
- Seal the reactor and assemble it into the SC-CO₂ high-pressure reaction system.
- Pump liquid SC-CO₂ into the reactor at a flow rate of 3.5 mL/min.
- Carry out the reaction for a predetermined time at a specific pressure and temperature.
- Upon completion, slowly release the SC-CO₂ pressure through a 50°C thermostatic limiter.
- Collect the reaction products as they flow out with the CO₂.
- Analyze the reaction products using gas chromatography to determine the yield of **propyl laurate**.[\[5\]](#)



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Enzymatic Synthesis of **Propyl Laurate** Workflow.

Protocol for Incorporation of Propyl Laurate into an Oil-in-Water Emulsion

This protocol provides a general procedure for creating a simple oil-in-water (O/W) lotion incorporating **propyl laurate** as an emollient and fragrance component.

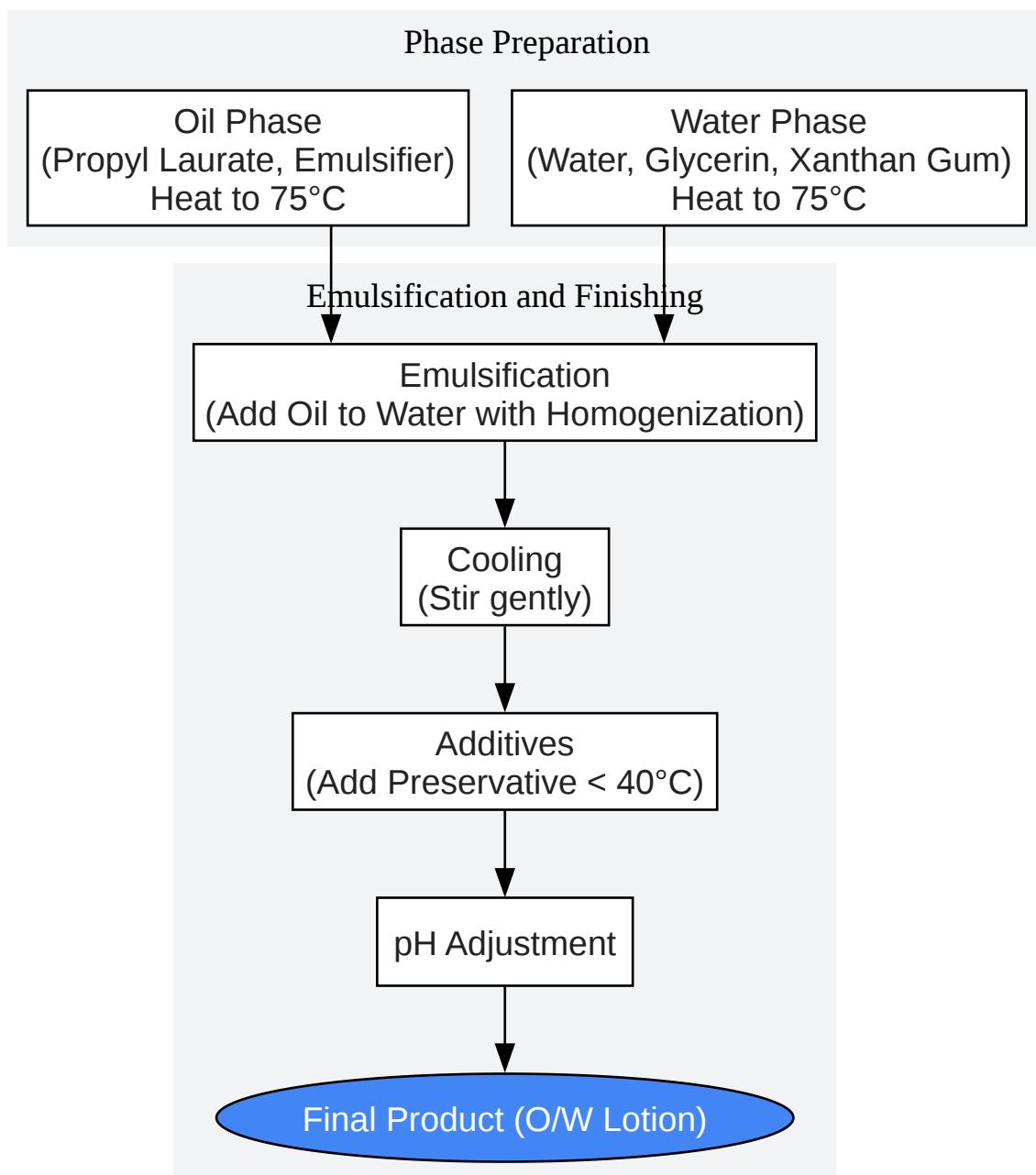
Materials and Equipment:

- **Propyl laurate**
- Cetearyl alcohol (and) Ceteareth-20 (emulsifier)
- Glycerin (humectant)

- Xanthan gum (stabilizer)
- Preservative (e.g., phenoxyethanol)
- Distilled water
- Beakers
- Homogenizer or high-shear mixer
- Water bath
- pH meter

Procedure:

- Oil Phase Preparation: In a beaker, combine **propyl laurate**, cetearyl alcohol, and ceteareth-20. Heat the mixture in a water bath to 75°C until all components are melted and uniform.
- Water Phase Preparation: In a separate beaker, dissolve glycerin and xanthan gum in distilled water. Heat the mixture in a water bath to 75°C.
- Emulsification: Slowly add the oil phase to the water phase while homogenizing at high speed. Continue mixing for 5-10 minutes to form a stable emulsion.
- Cooling: Remove the emulsion from the water bath and continue to stir gently as it cools.
- Addition of Preservative: When the emulsion has cooled to below 40°C, add the preservative and mix until uniform.
- pH Adjustment: Check the pH of the final formulation and adjust if necessary using a suitable pH adjuster (e.g., citric acid or sodium hydroxide).
- Final Product: The resulting product is a stable oil-in-water lotion.



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Workflow for Incorporating **Propyl Laurate** into an O/W Emulsion.

Safety and Regulatory Information

Propyl laurate is listed as a flavor and fragrance agent.^[1] While specific toxicological data for cosmetic use is limited, related fatty acid esters are generally considered safe for use in

cosmetics. As with any new ingredient, it is recommended to conduct appropriate safety and stability testing for the final formulation.

Conclusion

Propyl laurate presents an interesting, though not extensively studied, ingredient for cosmetic and personal care applications. Its primary function is as a fragrance component, with potential secondary benefits as an emollient and solvent. The provided protocols offer a starting point for researchers and formulators interested in exploring the use of **propyl laurate** in novel cosmetic products. Further research is warranted to fully characterize its performance and benefits in various cosmetic systems.

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